

Chemical Identification of N-Oleylpalmitamide

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Compound Focus: Oleyl palmitamide

CAS No.: 16260-09-6

Cat. No.: S1516762

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The table below summarizes the key identifiers and physical properties of N-oleylpalmitamide as found in chemical databases.

Property Type	Value
CAS Number	16260-09-6 [1] [2]
EINECS Number	240-367-6 [1] [2]
Systematic Name	N-[(9Z)-9-Octadecen-1-yl]hexadecanamide [1] [2]
Molecular Formula	C ₃₄ H ₆₇ NO [1] [2]
Average Mass	505.916 Da [1] [2]
XLogP3	14.80 (estimated) [2]
Water Solubility	3.924e-010 mg/L @ 25 °C (estimated) [2]
Category	Opacifying agent, viscosity controlling agent [2]
Occurrence	Not found in nature [2]

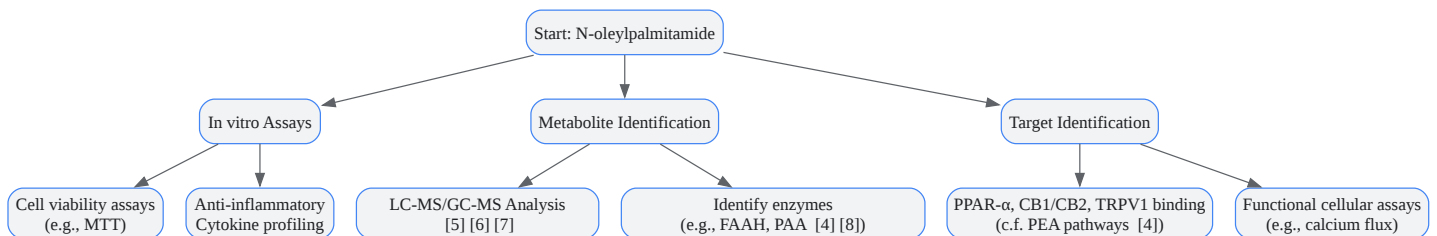
Limitations in Current Research

The available data has significant limitations for drug development purposes:

- **Lack of Biological Data:** The search results contain **no specific information** on the biological effects, pharmacological activity, toxicology, or therapeutic potential of N-oleylpalmitamide itself [2].
- **Focus on Structural Analogues:** Much of the relevant literature discusses similar lipid amides, particularly **palmitoylethanolamide (PEA)**, which has documented anti-inflammatory and neuroprotective effects [3] [4]. However, PEA is a different molecule (lacking the oleyl group) and its data cannot be directly applied to N-oleylpalmitamide.
- **No Experimental Protocols:** The detailed methodologies requested, such as assays for potency or metabolic stability, were not located for this specific compound.

Suggested Research Pathways

To build a foundational understanding of N-oleylpalmitamide, you could consider the following investigative approaches, which are common in lipid research:



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How to Proceed

Given the limited public research, generating original data may be necessary:

- **Source the Compound:** Suppliers like **BOC Sciences** and **American International Chemicals (AIC)** list N-oleylpalmitamide, which can be acquired for experimental work [2].

- **Conduct Targeted Studies:** Begin with the proposed research pathways, prioritizing **cytotoxicity screening** and **metabolic stability** assays using the GC-MS/LC-MS methodologies referenced [5] [7].
- **Explore Related Compounds:** Research on **Fatty Acid Amide Hydrolase (FAAH)** and the broader family of fatty acid amides may provide valuable context for hypothesizing its activity and metabolic fate [8].

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